

safe handling and storage procedures for 3,5-Dibromo-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dibromo-4-hydroxybenzaldehyde

Cat. No.: B181551

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Technical Support Center: 3,5-Dibromo-4-hydroxybenzaldehyde

This technical support guide provides essential information for the safe handling and storage of **3,5-Dibromo-4-hydroxybenzaldehyde** (CAS No. 2973-77-5). It is intended for researchers, scientists, and drug development professionals.

Summary of Quantitative Data

The following tables summarize the key physical and chemical properties of **3,5-Dibromo-4-hydroxybenzaldehyde**.

Physical Properties	Value	Source
Molecular Formula	C ₇ H ₄ Br ₂ O ₂	
Molecular Weight	279.91 g/mol	
Appearance	Red brown solid	[1]
Melting Point/Range	182 - 186 °C / 359.6 - 366.8 °F	[1]
Boiling Point/Range	273.3 ± 35.0 °C (Predicted)	[2]
Solubility	No information available	[1]
Odor	No information available	[1]

Chemical Properties & Stability	Information	Source
Stability	Stable under recommended storage conditions. Air sensitive.	[1]
Conditions to Avoid	Incompatible products, exposure to air.	[3]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen halides.	[1]
Hazardous Polymerization	No information available.	[3]
Hazardous Reactions	No information available.	[3]

Experimental Protocol: Safe Handling and Storage

This protocol outlines the standard procedure for handling and storing **3,5-Dibromo-4-hydroxybenzaldehyde** in a laboratory setting.

Objective: To ensure the safe handling and storage of **3,5-Dibromo-4-hydroxybenzaldehyde** to minimize exposure and maintain chemical integrity.

Materials:

- **3,5-Dibromo-4-hydroxybenzaldehyde**
- Chemical safety goggles or glasses[1][4]
- Chemical-resistant gloves (e.g., nitrile rubber)[4]
- Lab coat
- Dust mask (type N95 or equivalent)
- Chemical fume hood
- Spatula and weighing paper/boat
- Tightly sealed container for storage
- Inert gas (e.g., Nitrogen or Argon) for storage

Procedure:

- Preparation and Personal Protective Equipment (PPE):
 - Before handling, ensure you are wearing the appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.
 - If there is a risk of generating dust, a dust mask is recommended.
 - All handling of the solid compound should be performed within a certified chemical fume hood to ensure adequate ventilation.[4]
- Weighing and Transfer:
 - Carefully open the container in the fume hood.

- Use a clean spatula to transfer the desired amount of **3,5-Dibromo-4-hydroxybenzaldehyde** onto a weighing paper or boat.
- Minimize the generation of dust during transfer.[\[4\]](#)
- Promptly and securely close the container after dispensing.
- Storage:
 - Store the compound in a tightly closed container.[\[4\]](#)
 - The storage area should be a cool, dry, and well-ventilated place away from incompatible substances like strong oxidizing agents.[\[4\]](#)
 - Due to its air-sensitive nature, it is recommended to store **3,5-Dibromo-4-hydroxybenzaldehyde** under an inert atmosphere, such as nitrogen.[\[3\]](#)
- Waste Disposal:
 - Dispose of waste material and empty containers in accordance with local, state, and federal regulations.

Troubleshooting Guide & FAQs

This section addresses specific issues and questions that may arise during the handling and storage of **3,5-Dibromo-4-hydroxybenzaldehyde**.

Frequently Asked Questions (FAQs)

- What is the appearance of **3,5-Dibromo-4-hydroxybenzaldehyde**?
 - It is a red-brown solid.[\[1\]](#)
- What are the primary hazards associated with this compound?
 - While some safety data sheets indicate it is not considered hazardous, others classify it as causing skin irritation, serious eye irritation, and potential respiratory irritation. It is prudent to handle it with care.

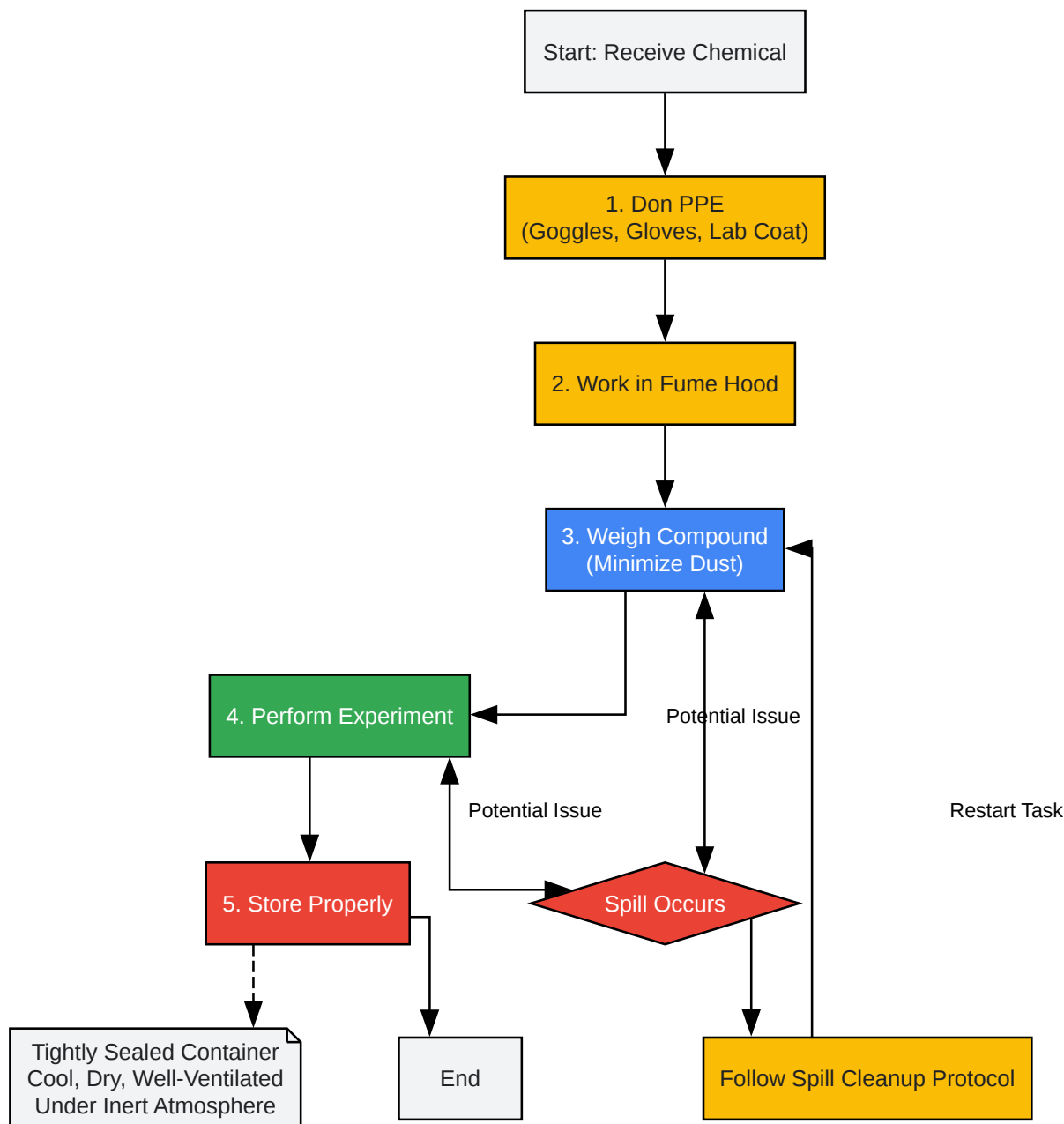
- Is this compound sensitive to air?
 - Yes, it is listed as being air-sensitive.[1][3] It should be stored under an inert atmosphere.[3]
- What should I do in case of accidental contact?
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1][3]
 - Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][3]
 - Ingestion: Clean your mouth with water and seek medical attention.[1][3]
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[1][3]

Troubleshooting

- The compound has changed color or appearance. Is it still usable?
 - A change in color could indicate degradation due to exposure to air or other contaminants. As the compound is air-sensitive, this is a possibility if not stored correctly. It is recommended to re-evaluate the purity of the compound using appropriate analytical methods before use.
- What should I do in the event of a small spill?
 - For small spills, ensure proper ventilation and wear your personal protective equipment.[4] Sweep up the material, avoiding dust generation, and place it into a suitable, dry, closed container for disposal.[4]
- What type of fire extinguisher should be used?
 - Use carbon dioxide (CO₂), dry chemical, or chemical foam.[3]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and storage of **3,5-Dibromo-4-hydroxybenzaldehyde**.



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Caption: Workflow for the safe handling of **3,5-Dibromo-4-hydroxybenzaldehyde**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 3,5-Dibromo-4-hydroxybenzaldehyde CAS#: 2973-77-5 [m.chemicalbook.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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